

# Methyl 5-fluoro-1-benzothiophene-2-carboxylate molecular weight and formula

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## Compound of Interest

Compound Name: Methyl 5-fluoro-1-benzothiophene-  
2-carboxylate

Cat. No.: B121314

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## In-Depth Technical Guide: Methyl 5-fluoro-1-benzothiophene-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the fundamental physicochemical properties of **Methyl 5-fluoro-1-benzothiophene-2-carboxylate**, a key intermediate in pharmaceutical and agrochemical synthesis.

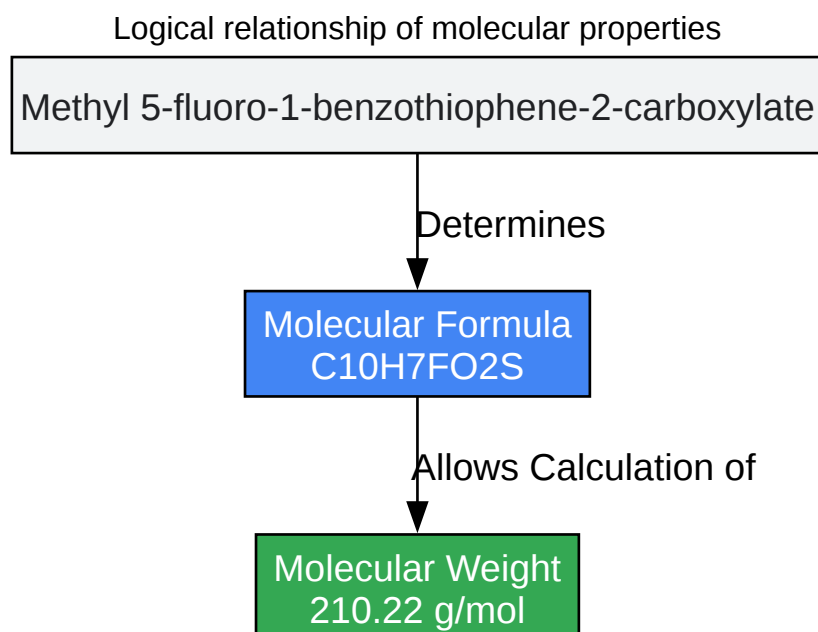
### Core Molecular Data

The foundational quantitative data for **Methyl 5-fluoro-1-benzothiophene-2-carboxylate** is summarized below. This information is critical for experimental design, reaction stoichiometry, and analytical characterization.

Parameter	Value	Source
Molecular Formula	C10H7FO2S	[1]
Molecular Weight	210.22 g/mol	Calculated

## Logical Relationship of Molecular Properties

The relationship between the compound's name, its elemental composition (formula), and its calculated mass (molecular weight) is a fundamental concept in chemistry. The following diagram illustrates this logical flow.



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Caption: Logical flow from compound name to molecular formula and weight.

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## References

- 1. Methyl 5-fluorobenzo[b]thiophene-2-carboxylate Supplier & Distributor of CAS# [processpointchem.com]
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